

best practices for handling and preparing (S,S,S)-AHPC hydrochloride

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Compound of Interest

Compound Name: (S,S,S)-AHPC hydrochloride

Cat. No.: B3067990

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(S,S,S)-AHPC Hydrochloride Technical Support Center

Welcome to the technical support center for **(S,S,S)-AHPC hydrochloride**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the handling, preparation, and effective use of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **(S,S,S)-AHPC hydrochloride** and what is its primary application in research?

(S,S,S)-AHPC hydrochloride is a von Hippel-Lindau (VHL) amino building block. It serves as a negative control for (S,R,S)-AHPC, which is a ligand for the VHL protein.^[1] In the context of Proteolysis-targeting chimeras (PROTACs), the (S,R,S) form is used to recruit the VHL E3 ubiquitin ligase to a target protein, leading to its ubiquitination and subsequent degradation by the proteasome. **(S,S,S)-AHPC hydrochloride**, being the inactive epimer, should not engage the VHL protein and is therefore used in control experiments to ensure that the observed effects are due to the specific engagement of VHL by the active PROTAC.^{[1][2][3]}

Q2: What are the key differences between **(S,S,S)-AHPC hydrochloride** and (S,R,S)-AHPC hydrochloride?

The key difference lies in their stereochemistry, which dictates their biological activity. (S,R,S)-AHPC is the active form that binds to the VHL E3 ligase.[2][3] In contrast, (S,S,S)-AHPC is the inactive diastereomer and is used as a negative control in experiments.[1][2][3][4]

Q3: What are the recommended storage conditions for **(S,S,S)-AHPC hydrochloride**?

For long-term storage, **(S,S,S)-AHPC hydrochloride** powder should be stored at -20°C for up to 3 years.[5] Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and can be stored at -80°C for up to one year.[5]

Troubleshooting Guide

Q1: My **(S,S,S)-AHPC hydrochloride** powder won't fully dissolve in my chosen solvent. What should I do?

If you observe precipitation or phase separation during the preparation of your solution, gentle heating and/or sonication can be used to aid dissolution.[1][6][7] It is also crucial to use fresh, anhydrous solvents, as moisture can affect solubility. For instance, DMSO is hygroscopic, and using fresh DMSO is recommended for optimal solubility.[5]

Q2: I'm observing unexpected activity in my cells treated with the **(S,S,S)-AHPC hydrochloride** negative control. What could be the cause?

While **(S,S,S)-AHPC hydrochloride** is designed to be the inactive control, off-target effects can never be completely ruled out. Ensure that the concentration used is appropriate and not excessively high. It is also important to verify the purity of the compound. If unexpected activity persists, consider testing a different negative control or further characterizing the observed phenotype to determine if it is a genuine off-target effect.

Q3: My stock solution of **(S,S,S)-AHPC hydrochloride** has been stored for a while. How can I be sure it is still stable and active?

Stock solutions of **(S,S,S)-AHPC hydrochloride** are stable for up to 6 months when stored at -80°C and for 1 month at -20°C (stored under nitrogen, away from moisture).[1][6] To ensure the integrity of your compound, it is recommended to aliquot the stock solution upon preparation to minimize freeze-thaw cycles.[1][5] For in vivo experiments, it is always best to use a freshly prepared working solution on the same day.[1][6][7]

Data Presentation

Table 1: Physical and Chemical Properties of (S,S,S)-AHPC hydrochloride

Property	Value	Reference
Molecular Formula	C22H31ClN4O3S	[1]
Molecular Weight	467.02 g/mol	[1]
Appearance	White to yellow solid	[1]
Purity	≥97%	[8]
CAS Number	2115897-23-7	[1]

Table 2: Solubility of (S,S,S)-AHPC hydrochloride

Solvent	Solubility	Reference
DMSO	≥ 2.08 mg/mL (4.45 mM)	[1]
10% DMSO + 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL (5.35 mM)	[1]
10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	≥ 2.08 mg/mL (4.45 mM)	[1]
10% DMSO + 90% Corn Oil	≥ 2.08 mg/mL (4.45 mM)	[1]

Table 3: Recommended Storage Conditions

Form	Storage Temperature	Duration	Reference
Powder	-20°C	3 years	[5]
Stock Solution in Solvent	-80°C	1 year	[5]
Stock Solution in Solvent	-20°C	1 month	[1][6]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- **Weighing:** Accurately weigh out the required amount of **(S,S,S)-AHPC hydrochloride** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.67 mg of the compound.
- **Dissolution:** Add the appropriate volume of fresh, anhydrous DMSO to the powder. In this example, add 1 mL of DMSO.
- **Mixing:** Gently vortex or sonicate the solution until the compound is completely dissolved. If necessary, gentle warming can be applied.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes and store at -80°C for long-term storage or -20°C for short-term storage.

Protocol 2: In Vivo Formulation Protocol

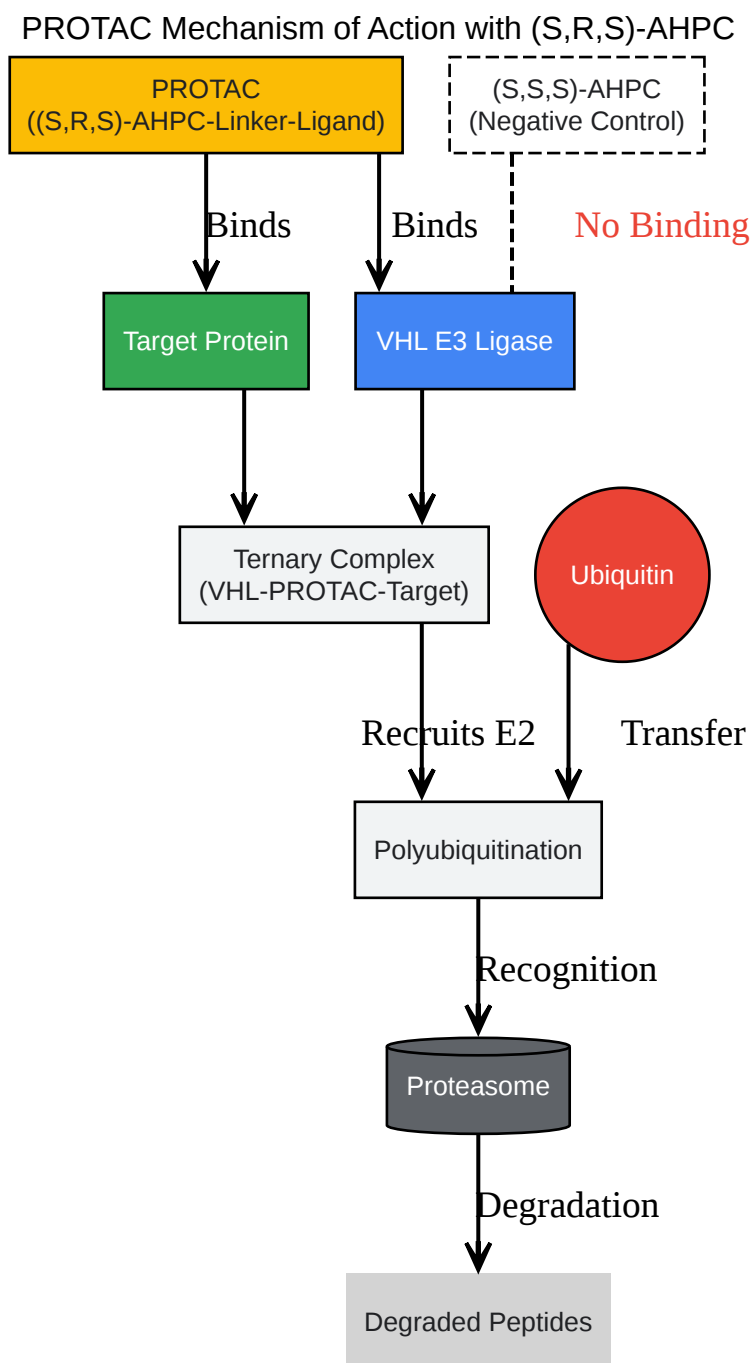
This protocol is for preparing a working solution for in vivo experiments. It is recommended to prepare this solution fresh on the day of use.[1][6][7]

- Prepare a concentrated stock solution in DMSO. For example, prepare a 20.8 mg/mL stock solution.

- Choose a vehicle formulation based on your experimental needs. One common formulation is 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
- Prepare the working solution. For 1 mL of the final formulation:
 - Take 100 μ L of the 20.8 mg/mL DMSO stock solution.
 - Add 400 μ L of PEG300 and mix thoroughly.
 - Add 50 μ L of Tween-80 and mix again.
 - Add 450 μ L of saline to bring the final volume to 1 mL.
- Ensure complete dissolution. The final solution should be clear. If any precipitation is observed, gentle warming or sonication may be used.[\[1\]](#)[\[6\]](#)[\[7\]](#)

Visualizations

Signaling Pathway

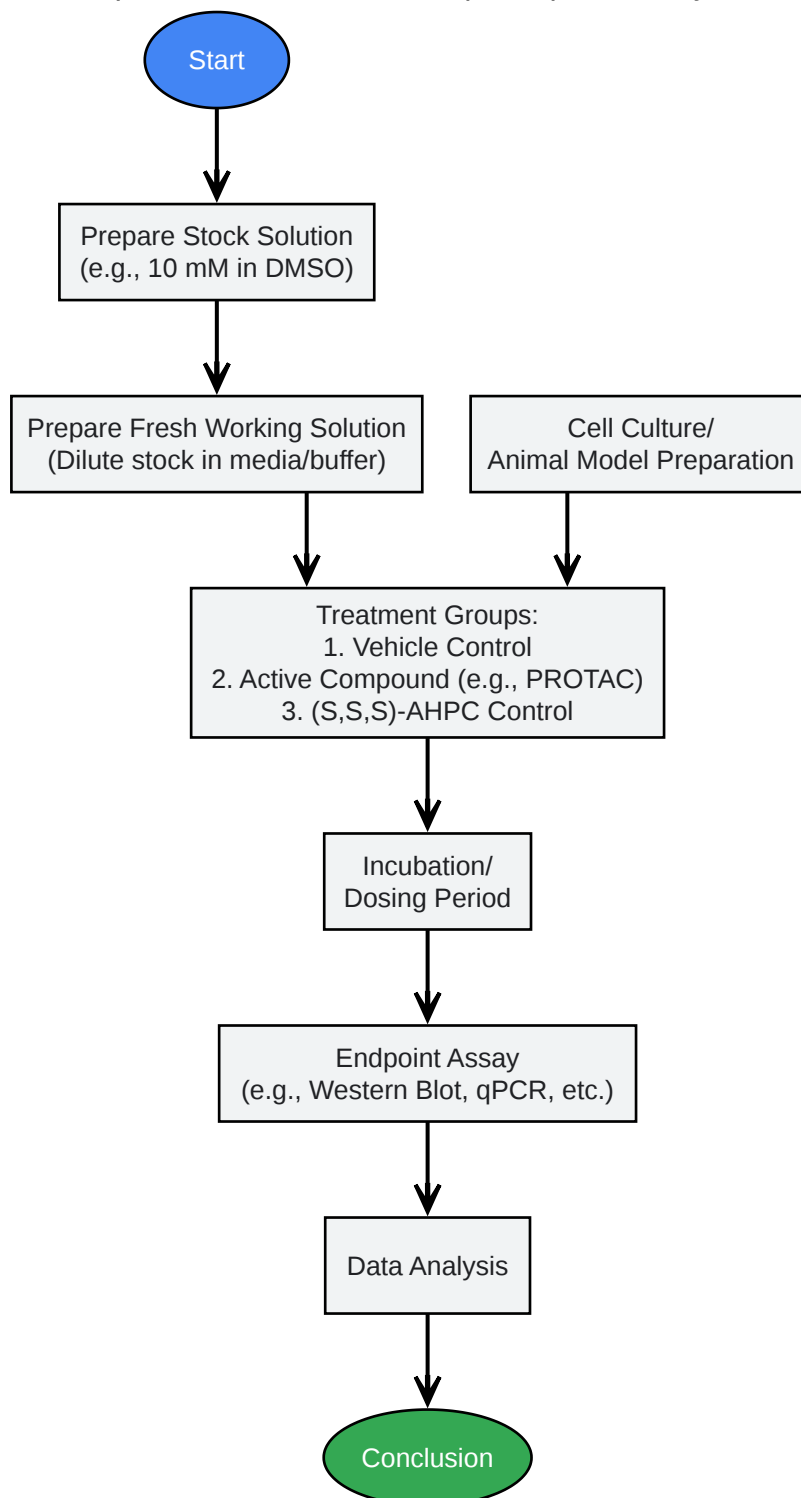


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Caption: PROTAC mechanism with active (S,R,S)-AHPC and inactive (S,S,S)-AHPC control.

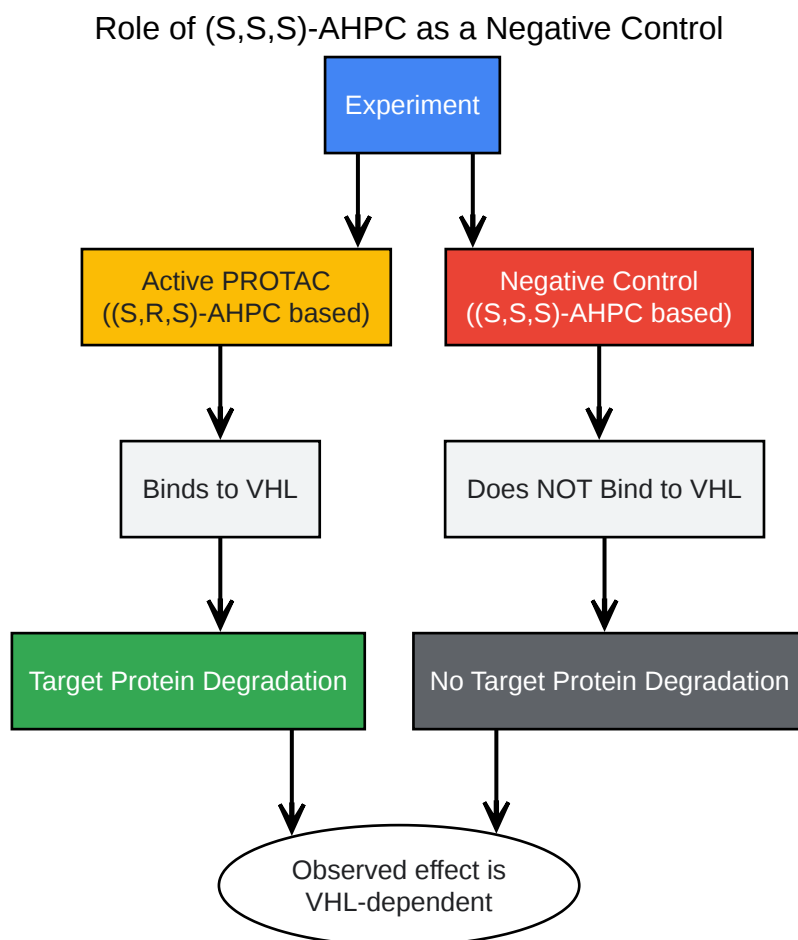
Experimental Workflow

General Experimental Workflow for (S,S,S)-AHPC Hydrochloride

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Caption: A typical experimental workflow using (S,S,S)-AHPC as a negative control.

Logical Relationship



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Caption: Logical diagram illustrating the role of (S,S,S)-AHPC in validating experimental results.

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